

Automated Particle Analysis Workflow on the Thermo Scientific DXR3xi Raman Imaging Microscope

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Compound of Interest

Compound Name: DXR-IN-3

Cat. No.: B15580434

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the automated analysis of particles using the Thermo Scientific™ DXR3xi Raman Imaging Microscope. The workflow is designed to enable researchers, scientists, and drug development professionals to efficiently locate, characterize, and identify microscopic particles with a high degree of automation, ensuring data integrity and accelerating research. The DXR3xi, coupled with the intuitive Thermo Scientific™ OMNIC™xi software, offers a powerful solution for applications ranging from contaminant identification in pharmaceuticals to the characterization of microplastics and advanced materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The automated particle analysis workflow streamlines the process of analyzing large numbers of particles on a substrate, such as a filter or a microscope slide.[\[5\]](#)[\[6\]](#) The system uses advanced image analysis to automatically identify particles of interest and then collects Raman spectra from each particle to determine its chemical identity.[\[7\]](#)[\[8\]](#) This application note will guide you through the entire process, from sample preparation to data reporting.

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial for successful automated particle analysis. The goal is to have a well-dispersed, representative sample of particles on a Raman-inactive substrate.

- **Substrate Selection:** Choose a substrate with a low Raman background to avoid spectral interference. Gold-coated slides or aluminum-coated filters are excellent choices. For visible lasers, standard glass microscope slides can also be used, but a background spectrum of the slide is essential.
- **Particle Deposition:**
 - **Filtration:** For liquid samples, filter the sample through a suitable filter membrane (e.g., polycarbonate, gold-coated). Ensure the particles are evenly distributed on the filter surface.
 - **Dry Deposition:** For dry powders, gently disperse the particles onto the substrate. This can be achieved by tapping a small amount of the powder over the slide or by using a dry powder dispenser. Avoid creating thick clumps of particles.
- **Sample Mounting:** Securely mount the substrate on the microscope stage. Ensure the surface is as flat as possible. The DXR3xi's terrain mapping feature can compensate for some surface irregularities.[\[2\]](#)[\[3\]](#)

Instrument and Software Setup

- **Launch OMNICxi Software:** Start the OMNICxi software and ensure the DXR3xi microscope is properly initialized.
- **System Calibration:** Perform automated system alignment and calibration to ensure accurate and reproducible results. The software provides a streamlined process for this.[\[2\]](#)[\[3\]](#)
- **Select Objective:** Choose an appropriate microscope objective. A 10x or 20x objective is typically used for initial particle finding, while a 50x or 100x objective can be used for detailed analysis of smaller particles.
- **Laser Selection:** Select the appropriate laser wavelength for your sample. Common choices include 532 nm, 633 nm, and 785 nm. The choice of laser will depend on the sample's fluorescence and Raman scattering cross-section.

- **Configure Particle Analysis Workflow:** In the OMNICxi software, navigate to the automated particle analysis module.[\[7\]](#)

Automated Particle Finding and Targeting

- **Define Analysis Area:** Use the software's mosaic imaging feature to create a large-area optical image of your sample.[\[9\]](#) Draw a region of interest (ROI) on the mosaic image where you want to perform the particle analysis.
- **Set Particle Detection Parameters:** Adjust the particle detection settings to accurately identify the particles of interest. Key parameters include:
 - **Contrast/Threshold:** Defines the intensity difference between the particles and the background.
 - **Size Range:** Specify the minimum and maximum particle size to be analyzed.
 - **Shape Factors:** Use parameters like aspect ratio or circularity to include or exclude particles of specific shapes.
- **Find Particles:** The software will automatically scan the ROI and identify all particles that meet the defined criteria. A particle map will be generated, showing the location of each detected particle.

Automated Raman Data Acquisition

- **Set Spectral Acquisition Parameters:**
 - **Exposure Time and Number of Exposures:** These parameters control the signal-to-noise ratio of the Raman spectra. Start with a short exposure time and a small number of exposures to minimize sample damage and acquisition time.
 - **Laser Power:** Use the lowest laser power necessary to obtain a good quality spectrum to avoid sample damage.
 - **Spectral Range:** Define the desired spectral range for analysis.

- **Background Subtraction:** Configure the software to automatically collect a background spectrum from the substrate and subtract it from the particle spectra.
- **Start Acquisition:** Initiate the automated data acquisition. The DXR3xi will move to each identified particle, autofocus, and collect a Raman spectrum.

Data Analysis and Reporting

- **Spectral Pre-processing:** The OMNICxi software can automatically perform spectral pre-processing steps, such as baseline correction and cosmic ray removal.
- **Automated Spectral Identification:** The software compares the spectrum of each particle against a spectral library (e.g., commercial libraries or a user-created library) to identify the chemical composition.^[7] The results are typically presented with a hit quality index (HQI) to indicate the confidence of the match.
- **Data Visualization and Reporting:** The software provides various tools to visualize the results, including:
 - **Particle Maps:** Color-coded maps showing the spatial distribution of different types of particles.
 - **Histograms:** Displaying the distribution of particle sizes, shapes, and chemical identities.
 - **Data Tables:** Summarizing the properties of each analyzed particle.
- **Generate Report:** Create a comprehensive report that includes the mosaic image, particle map, data tables, and representative spectra.

Data Presentation

The quantitative data generated from the automated particle analysis workflow can be summarized in the following tables for easy comparison and interpretation.

Table 1: Particle Size and Shape Distribution

Particle ID	Longest Dimension (µm)	Shortest Dimension (µm)	Aspect Ratio	Area (µm²)
1	25.3	18.7	1.35	473.1
2	15.8	14.2	1.11	224.4
3	42.1	10.5	4.01	442.1
...

Table 2: Particle Identification and Classification

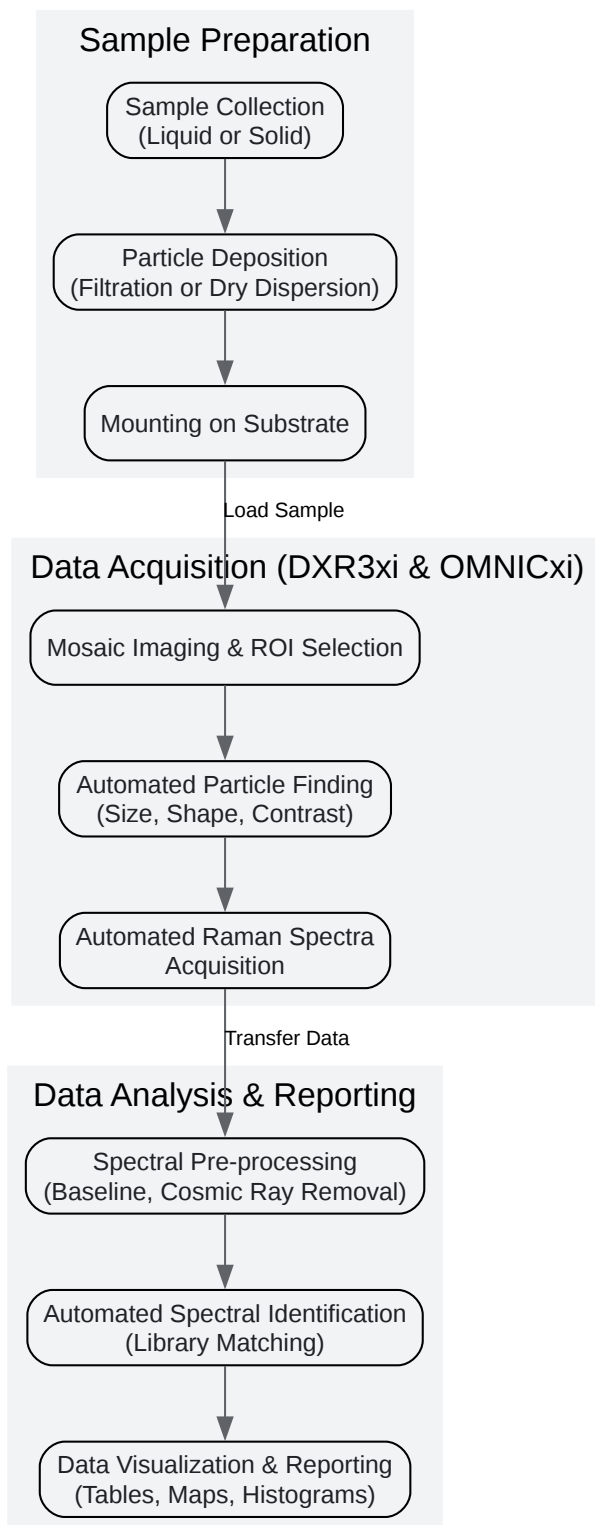
Particle ID	Chemical Identification	Library Match (HQI)	Classification
1	Polystyrene	95.2	Polymer
2	Titanium Dioxide (Anatase)	98.1	Pigment
3	Cellulose	89.5	Excipient
...

Table 3: Summary of Particle Population

Chemical Identity	Particle Count	Percentage of Total	Mean Size (µm)
Polystyrene	152	45.8%	22.5
Titanium Dioxide	88	26.5%	12.3
Cellulose	56	16.9%	35.8
Unknown	36	10.8%	18.2
Total	332	100%	21.7

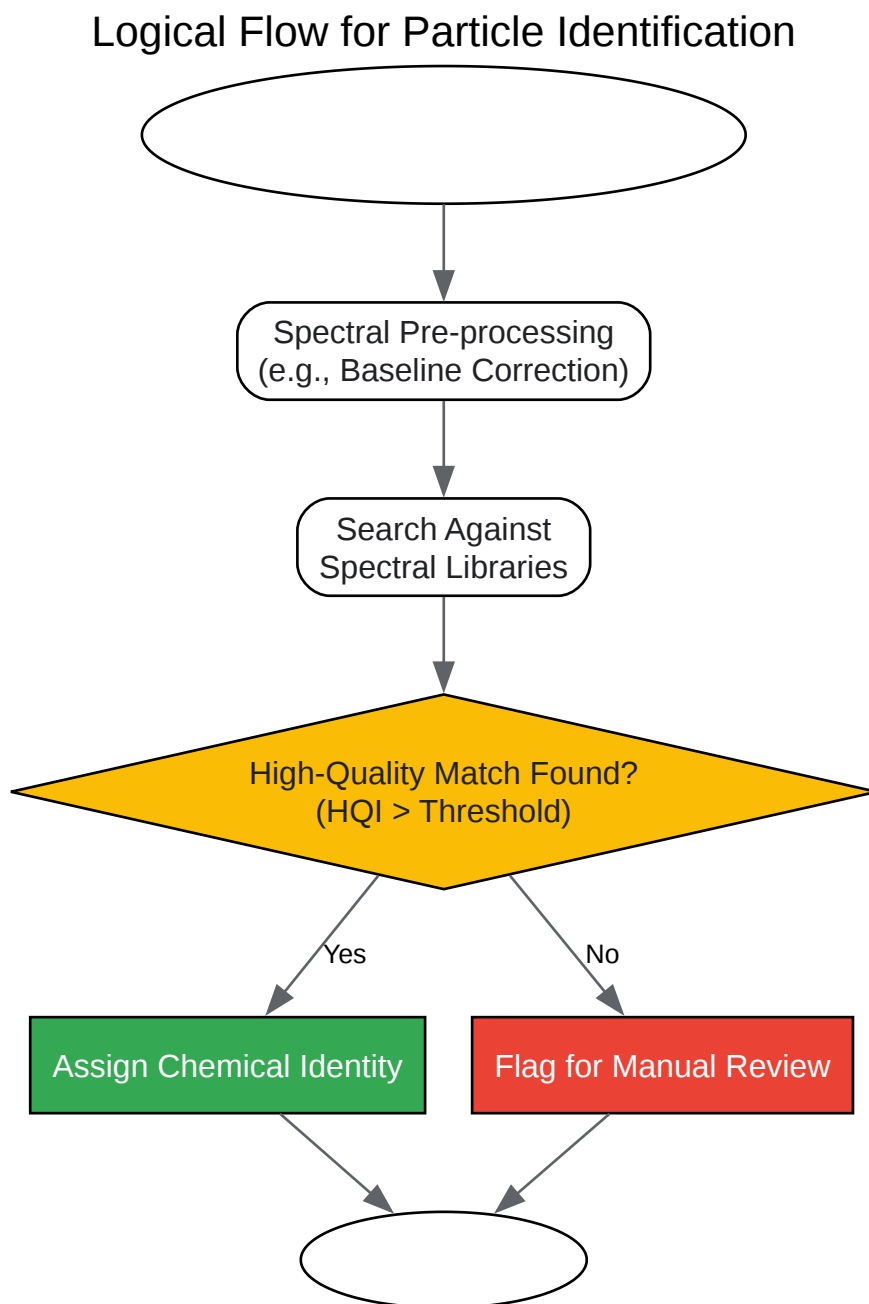
Mandatory Visualization

Automated Particle Analysis Workflow on the DXR3xi



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Caption: Experimental workflow for automated particle analysis.



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Caption: Decision process for automated particle identification.

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